

Technical Data Sheet: Ethanimidothioic Acid, Methyl Ester (9CI)

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | Ethanimidothioic acid, methyl ester (9CI) |
| Cat. No.: | B102301 |

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of Ethanimidothioic acid, methyl ester, a compound of interest in various chemical research domains. The primary focus of this sheet is the accurate presentation of its molecular weight and related identifiers.

Compound Identification

To ensure clarity and precision, multiple identifiers for Ethanimidothioic acid, methyl ester are provided. The designation "(9CI)" indicates its indexing under the 9th Collective Index of Chemical Abstracts, a specific and unambiguous naming convention.

| Identifier Type | Value |
|---------------------|--|
| Systematic Name | Ethanimidothioic acid, N-[(aminocarbonyl)oxy]-, methyl ester |
| IUPAC Name | Methyl N-(carbamoyloxy)ethanimidothioate[1] |
| CAS Registry Number | 16960-39-7 |

Physicochemical Properties

The molecular weight is a critical parameter in all quantitative chemical analyses, experimental design, and drug development protocols. It is derived from the molecular formula, which enumerates the constituent atoms of the molecule.

| Parameter | Value |
|-------------------|--------------|
| Molecular Formula | C4H8N2O2S[1] |
| Molar Mass | 148.18 g/mol |

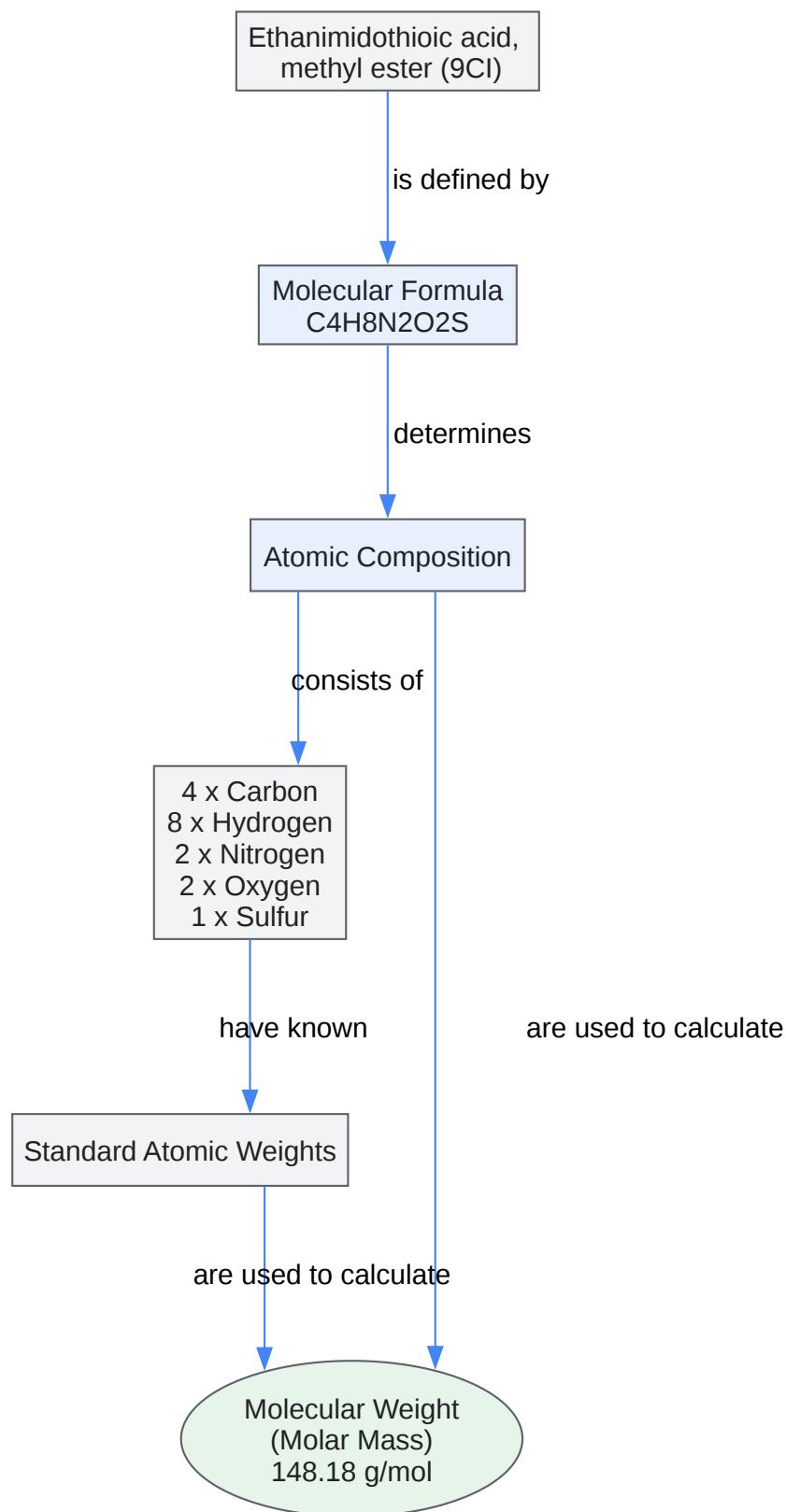
Note on Methodology: The molar mass is calculated based on the molecular formula and the standard atomic weights of its constituent elements:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u
- Sulfur (S): 32.06 u

The calculation is as follows: $(4 * 12.011) + (8 * 1.008) + (2 * 14.007) + (2 * 15.999) + (1 * 32.06) = 148.18 \text{ g/mol}$

Structural and Logical Representation

While complex experimental workflows or signaling pathways are not applicable to the determination of a fundamental property like molecular weight, a logical diagram can illustrate the relationship between the compound's identity, its atomic composition, and its final calculated molecular weight.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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